

In-Depth Technical Guide: 3-Bromo-4-ethoxy-5-methoxybenzohydrazide

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Compound of Interest

Compound Name: 3-Bromo-4-ethoxy-5-methoxybenzohydrazide

CAS No.: 565172-99-8

Cat. No.: B2436807

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Executive Summary & Chemical Identity[1][2][3]

3-Bromo-4-ethoxy-5-methoxybenzohydrazide is a specialized organic scaffold belonging to the class of substituted benzohydrazides.[1] It represents a strategic intersection of three distinct pharmacophoric elements: a lipophilic bromine substituent, a mixed alkoxy pattern (ethoxy/methoxy) mimicking natural polyphenol metabolites, and a reactive hydrazide "warhead" capable of forming hydrazones or heterocycles.

This compound is primarily utilized in medicinal chemistry as a versatile intermediate for the synthesis of antimicrobial agents, EGFR kinase inhibitors, and antitubercular drugs. Its specific substitution pattern modulates metabolic stability and lipophilicity (LogP), making it a critical candidate for Structure-Activity Relationship (SAR) optimization.

Chemical Data Table

Property	Specification
IUPAC Name	3-Bromo-4-ethoxy-5-methoxybenzohydrazide
Molecular Formula	C ₁₀ H ₁₃ BrN ₂ O ₃
Molecular Weight	289.13 g/mol
CAS Number	Not explicitly listed; Analogous to 90109-65-2 (Aldehyde precursor)
Core Scaffold	Benzohydrazide
Key Substituents	3-Bromo (Halogen bond donor), 4-Ethoxy (Steric bulk), 5-Methoxy (H-bond acceptor)
Predicted LogP	~1.8 – 2.2
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water

Synthetic Methodology

As a Senior Application Scientist, I recommend a convergent synthetic route starting from 3-bromo-4-hydroxy-5-methoxybenzaldehyde (5-Bromovanillin). This pathway ensures high regioselectivity and minimizes the formation of side products.

Retrosynthetic Analysis

The target molecule is disassembled into two key precursors:[1]

- Hydrazine Hydrate: The nucleophilic nitrogen source.
- Methyl 3-bromo-4-ethoxy-5-methoxybenzoate: The electrophilic carbonyl species, derived from the oxidation and esterification of the corresponding aldehyde.[1]

Detailed Experimental Protocol

Step 1: O-Ethylation

Objective: Protection of the phenolic hydroxyl group with an ethyl moiety.[1]

- Reagents: 3-Bromo-4-hydroxy-5-methoxybenzaldehyde (1.0 eq), Ethyl Bromide (1.2 eq), Potassium Carbonate (K_2CO_3 , 2.0 eq).[\[1\]](#)
- Solvent: DMF (Dimethylformamide).
- Procedure:
 - Dissolve the aldehyde in DMF under an inert atmosphere (N_2).
 - Add K_2CO_3 and stir for 15 minutes to generate the phenoxide anion.
 - Dropwise add Ethyl Bromide to control the exotherm.
 - Heat to $60^\circ C$ for 4–6 hours. Monitor via TLC (Hexane:EtOAc 7:3).
 - Workup: Pour into ice water. Filter the precipitate (3-Bromo-4-ethoxy-5-methoxybenzaldehyde).[\[1\]](#)

Step 2: Pinnick Oxidation & Esterification

Objective: Conversion of aldehyde to methyl ester.[\[1\]](#)

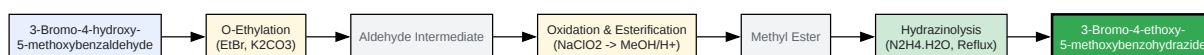
- Reagents: Sodium Chlorite ($NaClO_2$), Sulfamic Acid (Scavenger), followed by Methanol/ H_2SO_4 .
- Procedure:
 - Oxidize the aldehyde to the carboxylic acid using $NaClO_2$ in buffered aqueous t-butanol.[\[1\]](#)
 - Isolate the acid and reflux in dry Methanol with catalytic H_2SO_4 (Fischer Esterification) for 8 hours.
 - Evaporate solvent and neutralize to obtain Methyl 3-bromo-4-ethoxy-5-methoxybenzoate.[\[1\]](#)

Step 3: Hydrazinolysis (Key Step)

Objective: Formation of the hydrazide bond.

- Reagents: Methyl ester intermediate (1.0 eq), Hydrazine Hydrate (80%, 5.0 eq).
- Solvent: Absolute Ethanol.[1]
- Procedure:
 - Dissolve the methyl ester in absolute ethanol.
 - Add hydrazine hydrate dropwise at room temperature.
 - Reflux the mixture at 78°C for 6–12 hours.
 - Critical Observation: The solution will initially be clear and may turn pale yellow. Upon cooling, the product often crystallizes directly.
 - Purification: Filter the solid, wash with cold ethanol, and recrystallize from Ethanol/Water if necessary.

Synthetic Workflow Diagram



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Caption: Convergent synthetic pathway from commercially available vanillin derivative to the target benzohydrazide.

Characterization & Quality Control

To ensure the integrity of the synthesized compound, the following spectral signatures must be validated.

¹H NMR (DMSO-d₆, 400 MHz) Prediction

- δ 9.60 ppm (s, 1H): CONH (Amide proton, exchangeable with D₂O).

- δ 7.40 – 7.60 ppm (m, 2H): Aromatic protons (H-2 and H-6).^[1] The bromine at C3 and methoxy at C5 create a specific splitting pattern (typically doublets with meta-coupling, $J \sim 2$ Hz).
- δ 4.50 ppm (br s, 2H): NH₂ (Amino protons, broad).
- δ 4.10 ppm (q, 2H): O-CH₂-CH₃ (Ethoxy methylene).
- δ 3.85 ppm (s, 3H): O-CH₃ (Methoxy).
- δ 1.35 ppm (t, 3H): O-CH₂-CH₃ (Ethoxy methyl).

IR Spectroscopy (KBr Pellet)

- 3300–3200 cm⁻¹: N-H stretching (doublet for primary amine).
- 1650–1660 cm⁻¹: C=O stretching (Amide I band).
- 1250 cm⁻¹: C-O-C asymmetric stretching (Aryl alkyl ether).

Biological Potential & Pharmacophore Analysis^{[3][4][5]}

The 3-Bromo-4-ethoxy-5-methoxy motif is not arbitrary; it is a highly privileged scaffold in medicinal chemistry, often referred to as a "pseudo-combretastatin" or "gallate" analogue.^[1]

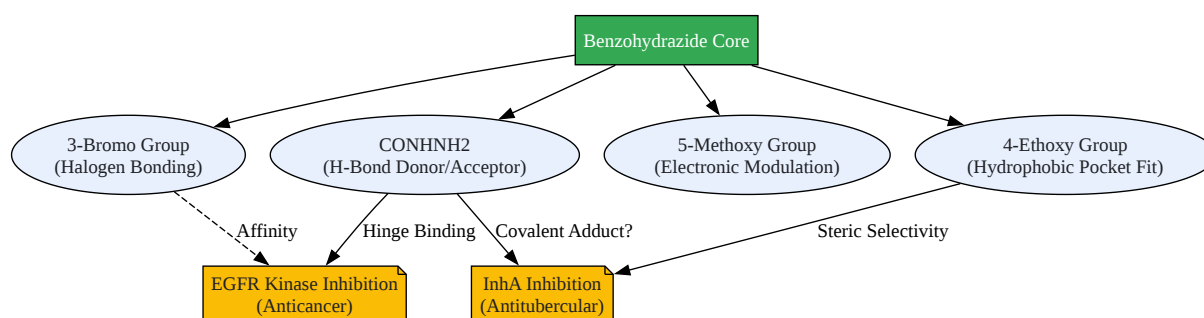
Structure-Activity Relationship (SAR) Logic^[3]

- 3-Bromo Substituent:
 - Lipophilicity: Increases membrane permeability compared to the parent methoxy/hydroxy compounds.
 - Halogen Bonding: The bromine atom can act as a halogen bond donor to carbonyl backbone oxygens in target proteins (e.g., Kinases, Enoyl-ACP reductase).
- 4-Ethoxy Group:

- Steric Bulk: Provides a "steric clash" that can improve selectivity for specific hydrophobic pockets in enzymes like EGFR or InhA (M. tuberculosis).
- Metabolic Stability: The ethyl group is more resistant to O-dealkylation by cytochrome P450 enzymes compared to a methoxy group.[1]
- Hydrazide Linker:
 - Chelation: Capable of coordinating with metal ions (Fe, Cu) in metalloenzymes.
 - H-Bonding: Acts as both a donor and acceptor, critical for binding in the active site of bacterial targets.

Mechanism of Action: EGFR Kinase Inhibition

Research into related benzohydrazides suggests a mechanism where the hydrazide moiety forms hydrogen bonds with the hinge region of the kinase ATP-binding site, while the substituted phenyl ring occupies the hydrophobic back pocket.



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Caption: Pharmacophore map illustrating the functional roles of each substituent in biological systems.[1]

Safety & Handling (MSDS Summary)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]
- Handling: Use in a fume hood.[1] Avoid dust formation. The hydrazide group is potentially reactive; avoid contact with strong oxidizing agents.
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen) to prevent oxidation of the hydrazide to the diimide or acid.

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Sources

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